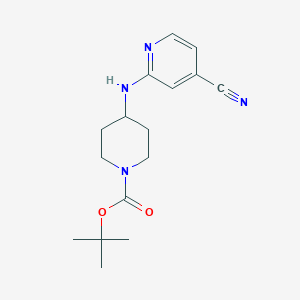

tert-Butyl 4-((4-cyanopyridin-2-yl)amino)piperidine-1-carboxylate

• Molecular Formula: C16H22N4O2
• Molecular Weight: 302.37 g/mol
• IUPAC Name: tert-butyl 4-[(4-cyanopyridin-2-yl)amino]piperidine-1-carboxylate
• InChI: InChI=1S/C16H22N4O2/c1-16(2,3)22-15(21)20-8-5-13(6-9-20)19-14-10-12(11-17)4-7-18-14/h4,7,10,13H,5-6,8-9H2,1-3H3,(H,18,19)
• InChI Key: FSIQADCSKFGOJA-UHFFFAOYSA-N
• Canonical SMILES: CC(C)(C)OC(=O)N1CCC(CC1)NC2=NC=CC(=C2)C#N

Description

Tert-Butyl 4-((4-cyanopyridin-2-yl)amino)piperidine-1-carboxylate is a useful research compound. Its molecular formula is C16H22N4O2 and its molecular weight is 302.37 g/mol. The purity is usually 95%.
BenchChem offers high-quality tert-Butyl 4-((4-cyanopyridin-2-yl)amino)piperidine-1-carboxylate suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about tert-Butyl 4-((4-cyanopyridin-2-yl)amino)piperidine-1-carboxylate including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A solution of 2-chloro-isonicotinonitrile (2.00 g, 14.43 mmol, 1.0 equiv; commercially available) and 4-amino-piperidine-1-carboxylic acid tert-butyl ester (3.18 g, 15.88 mmol, 1.1 equiv; commercially available) in DMAc (10 mL) was heated by microwave irradiation to 150° C. for 30 min. The solvent was evaporated under reduced pressure and the crude material purified with column chromatography on silica eluting with heptane/ethyl acetate (1:1) to yield 0.30 g (7%) of the title compound. 1H NMR (300 MHz, CDCl3): δ 1.25-1.42 (m, 2H), 1.43 (s, 9H), 1.93-1.97 (m, 2H), 2.83-2.93 (m, 2H), 3.71-3.81 (m, 1H), 3.97-4.02 (m, 2H), 4.77 (d, J=8.1 Hz, 1H), 6.51 (s, 1H), 6.66 (d, J=5.2 Hz, 1H), 8.11 (d, J=5.2 Hz, 1H). MS (ISP): 303.0 [M+H]+.
